

Application Notes and Protocols for Guanidinium Alkylphosphonates in Materials Science

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Compound of Interest

Compound Name: *Einecs 281-324-1*

Cat. No.: *B12669634*

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This document provides detailed application notes and experimental protocols for the use of guanidinium alkylphosphonates in materials science. The unique interaction between the guanidinium cation and the phosphonate anion, primarily through strong hydrogen bonding, allows for the construction of functional materials with diverse applications, including proton conduction, catalysis, and adsorption.

Application: Proton Conductors for Fuel Cell Membranes

Guanidinium arylphosphonates have emerged as promising materials for proton exchange membranes (PEMs) in fuel cells, offering high proton conductivity, particularly under elevated temperatures and humidity. A key example is the ionic hydrogen-bonded organic framework (iHOF), iHOF-9.

Overview

iHOF-9 is a crystalline material formed by the self-assembly of tetrakis(4-phosphonophenyl)methane and guanidinium hydrochloride. The structure is stabilized by a dense three-dimensional hydrogen-bonding network between the phosphonate groups and guanidinium cations. This network provides efficient pathways for proton transport.

Data Presentation

Table 1: Proton Conductivity of iHOF-9 and Composite Membranes

Material	Temperature (°C)	Relative Humidity (%)	Proton Conductivity (S·cm ⁻¹)
iHOF-9	90	98	4.38×10^{-2}
9%-iHOF-9/Nafion	90	98	6.61×10^{-2}

Table 2: Fuel Cell Performance of iHOF-9/Nafion Composite Membrane

Membrane	Operating Conditions	Maximum Power Density (mW·cm ⁻²)
9%-iHOF-9/Nafion	80 °C, 100% RH (stabilized for 10h)	1092.07
Recast Nafion	80 °C, 100% RH	~815

Experimental Protocols

1.3.1. Synthesis of iHOF-9

This protocol describes the self-assembly synthesis of the ionic hydrogen-bonded organic framework iHOF-9.

- Materials:
 - Tetrakis(4-phosphonophenyl)methane (H₈TPM)
 - Guanidine hydrochloride (G·HCl)
 - Deionized water
- Procedure:

- Prepare aqueous solutions of H_8TPM and $G \cdot HCl$. The exact concentrations and stoichiometry should be optimized based on preliminary small-scale experiments to ensure the formation of a crystalline product. A common starting point is a 1:4 molar ratio of H_8TPM to $G \cdot HCl$.
- Mix the solutions of H_8TPM and $G \cdot HCl$ at room temperature with gentle stirring.
- Allow the resulting mixture to stand undisturbed at room temperature for a period of 24 to 72 hours to facilitate the self-assembly and crystallization process.
- Collect the crystalline product by filtration.
- Wash the collected crystals thoroughly with deionized water to remove any unreacted starting materials.
- Dry the final product under vacuum at a temperature below its decomposition point.

1.3.2. Preparation of iHOF-9/Nafion Composite Membrane

This protocol details the fabrication of a composite proton exchange membrane by incorporating iHOF-9 into a Nafion matrix.

- Materials:
 - iHOF-9 crystals
 - Nafion solution (e.g., 5 wt% in a mixture of lower aliphatic alcohols and water)
 - Dimethylformamide (DMF) or other suitable solvent
- Procedure:
 - Disperse a calculated amount of iHOF-9 crystals (e.g., to achieve a 9 wt% loading) in a suitable solvent like DMF and sonicate to obtain a fine, homogeneous suspension.
 - Add the desired volume of Nafion solution to the iHOF-9 suspension and stir vigorously for several hours to ensure uniform mixing.

- Cast the resulting mixture onto a clean, flat glass substrate.
- Dry the cast membrane slowly in an oven at a controlled temperature (e.g., 60-80 °C) for several hours to remove the solvents.
- Peel the resulting composite membrane from the glass substrate.
- Further treat the membrane by boiling in deionized water and then in a dilute acid solution (e.g., 0.5 M H₂SO₄) to ensure full protonation, followed by a final wash with deionized water.

Visualization

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